

CU-115 experimental protocol for cell culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CU-115

Cat. No.: B15614975

[Get Quote](#)

An initial search for "**CU-115**" did not yield specific results for an experimental compound used in cell culture. However, literature strongly suggests a typographical error, and the intended compound is likely CC-115, a well-documented dual inhibitor of mTOR kinase and DNA-dependent protein kinase (DNA-PK).^{[1][2]} This document provides a detailed experimental protocol for the use of CC-115 in a cell culture setting, based on its known mechanism of action.

CC-115 is a potent and selective inhibitor of both mTOR kinase and DNA-PK with IC₅₀ values of 21 nM and 13 nM, respectively.^[1] It has been shown to block DNA damage repair pathways and is currently undergoing clinical trials.^{[1][3]} The dual-inhibitor nature of CC-115 makes it a valuable tool for investigating the interplay between cell metabolism, proliferation, and DNA damage response.

Mechanism of Action

CC-115 exerts its biological effects by targeting two key signaling pathways:

- **mTOR Pathway:** As an mTOR kinase inhibitor, CC-115 blocks both mTORC1 and mTORC2 complexes, which are central regulators of cell growth, proliferation, and survival.

- DNA-PK Pathway: By inhibiting DNA-PK, a critical component of the non-homologous end joining (NHEJ) pathway, CC-115 impairs the repair of DNA double-strand breaks.[\[1\]](#)

This dual activity suggests that CC-115 can be particularly effective in cancer cells, which often exhibit both dysregulated mTOR signaling and a high reliance on DNA repair mechanisms.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key inhibitory concentrations of CC-115.

Target	IC50 (nM)	Kinase Selectivity	Reference
mTOR Kinase	21	Selective over PI3K-alpha	[1]
DNA-PK	13	Selective over ATM and ATR	[1]
PI3K-alpha	850	~40-fold lower than mTOR/DNA-PK	[1]

Experimental Protocols

General Cell Culture and Treatment with CC-115

This protocol outlines the basic steps for treating adherent cancer cell lines with CC-115.

Materials:

- Cancer cell line of interest (e.g., ATM-deficient cell lines)
- Complete cell culture medium (e.g., DMEM or RPMI-1640 supplemented with 10% FBS and 1% penicillin-streptomycin)
- CC-115 (stock solution in DMSO)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA

- Cell culture flasks or plates
- Incubator (37°C, 5% CO₂)

Procedure:

- Cell Seeding:
 - Culture cells to ~80% confluency.
 - Wash cells with PBS and detach using Trypsin-EDTA.
 - Neutralize trypsin with complete medium and centrifuge the cell suspension.
 - Resuspend the cell pellet in fresh medium and perform a cell count.
 - Seed cells into appropriate culture vessels (e.g., 6-well plates, 96-well plates) at a predetermined density and allow them to adhere overnight.
- CC-115 Treatment:
 - Prepare serial dilutions of CC-115 in complete cell culture medium from the DMSO stock. Ensure the final DMSO concentration is consistent across all treatments and does not exceed 0.1%.
 - Remove the medium from the cells and replace it with the medium containing the desired concentrations of CC-115. Include a vehicle control (DMSO only).
 - Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).

Cell Viability Assay (MTT Assay)

This protocol measures the metabolic activity of cells as an indicator of cell viability following treatment with CC-115.

Materials:

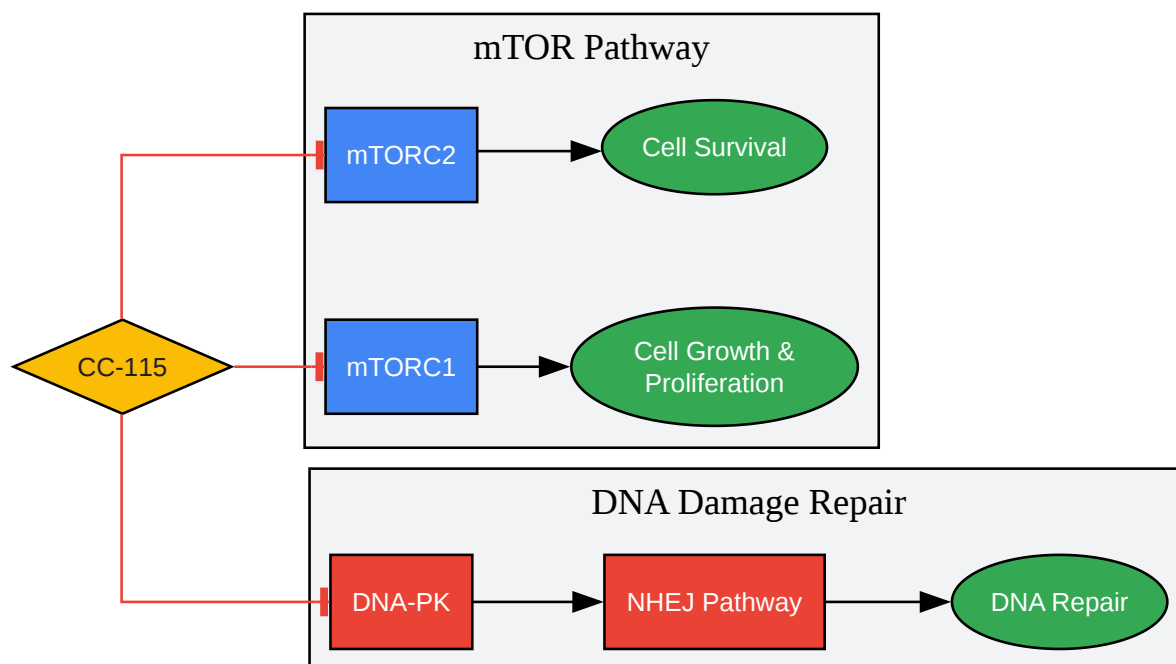
- Cells treated with CC-115 in a 96-well plate

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

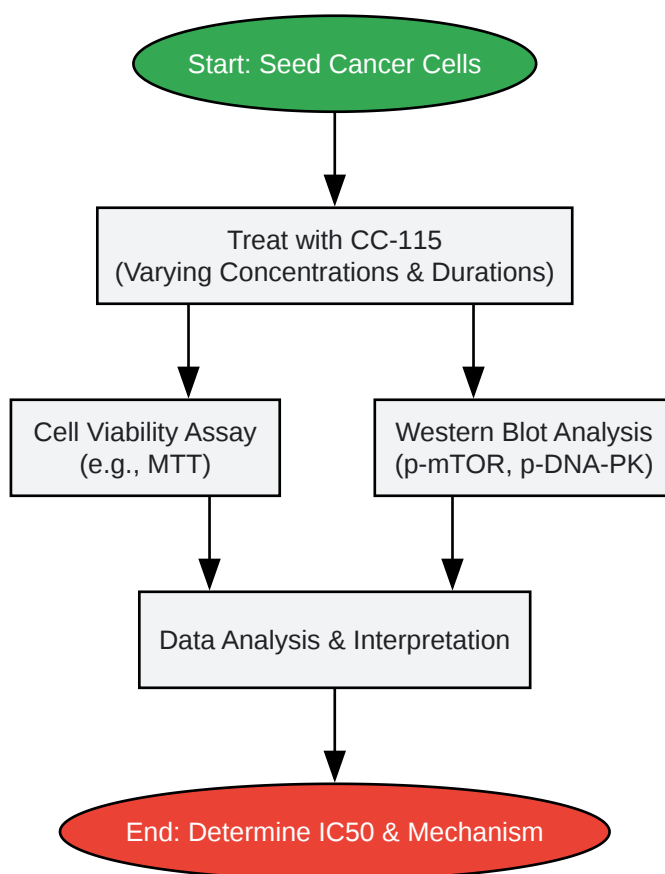
- Following the treatment period with CC-115, add 10 μ L of MTT solution to each well.
- Incubate the plate for 2-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control.

Visualizations



[Click to download full resolution via product page](#)

Caption: CC-115 dual-inhibits the mTOR and DNA-PK signaling pathways.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for evaluating CC-115 in cell culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CC-115, a dual inhibitor of mTOR kinase and DNA-PK, blocks DNA damage repair pathways and selectively inhibits ATM-deficient cell growth in vitro - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 2. CC-115, a Dual Mammalian Target of Rapamycin/DNA-Dependent Protein Kinase Inhibitor in Clinical Trial, Is a Substrate of ATP-Binding Cassette G2, a Risk Factor for CC-115 Resistance - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. Phase 1b study of enzalutamide plus CC-115, a dual mTORC1/2 and DNA-PK inhibitor, in men with metastatic castration-resistant prostate cancer (mCRPC) - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [CU-115 experimental protocol for cell culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614975/docs#cu-115-experimental-protocol-for-cell-culture\]](https://www.benchchem.com/product/b15614975/docs#cu-115-experimental-protocol-for-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check